

Addressing limitations in preclinical models for YCT529 testing

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Compound of Interest

Compound Name: YCT529

Cat. No.: B12399568

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Technical Support Center: YCT529 Preclinical Testing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the investigational non-hormonal male contraceptive, **YCT529**. The information provided is based on available preclinical data and is intended to address potential limitations and challenges encountered during in vivo testing.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **YCT529**?

A1: **YCT529** is a selective antagonist of the retinoic acid receptor alpha (RAR- α).^{[1][2]} By inhibiting RAR- α , **YCT529** disrupts the normal process of spermatogenesis, which is highly dependent on retinoic acid signaling, a derivative of vitamin A.^{[1][3]} This targeted inhibition leads to a reversible cessation of sperm production without affecting systemic hormone levels.^[4]

Q2: What are the key preclinical findings for **YCT529**?

A2: In preclinical studies, **YCT529** has demonstrated high efficacy in preventing pregnancy in mice (99% effective) and significantly reducing sperm counts in non-human primates.[1][2][4] The contraceptive effect was shown to be fully reversible, with fertility returning to normal after cessation of treatment.[1][2] Importantly, no significant side effects were observed in these animal models.[1]

Q3: Why were mouse and non-human primate models chosen for preclinical testing?

A3: Mouse models are widely used in reproductive biology research due to their genetic similarity to humans, short reproductive cycle, and the availability of established techniques for genetic manipulation.[5] Non-human primates, particularly macaques, are used in later-stage preclinical studies because their reproductive physiology and hormonal cycles are very similar to humans, providing a more translational model for predicting efficacy and safety.

Q4: What are the known limitations of using mouse models for **YCT529** testing?

A4: While valuable, mouse models have several limitations. There can be strain-specific differences in response to drug treatment. The metabolism and clearance of a compound in mice may not directly translate to humans. Furthermore, some complex human reproductive toxicities may not be fully recapitulated in mouse models.

Q5: What are the challenges in translating findings from non-human primate studies to humans?

A5: Despite their similarities to humans, there can be differences in drug metabolism and pharmacokinetics in non-human primates. The stress of handling and sample collection in these animals can also influence physiological parameters. Additionally, the genetic diversity within human populations is much greater than in typically used laboratory primate populations, which can lead to varied responses in clinical trials.

Troubleshooting Guides

This section addresses specific issues that researchers may encounter during their experiments with **YCT529** in preclinical models.

Issue	Potential Cause	Troubleshooting Steps
Inconsistent contraceptive efficacy in mouse mating trials.	1. Incorrect Dosing: Inaccurate preparation or administration of YCT529. 2. Animal Variability: Differences in age, weight, or genetic background of the mice. 3. Mating Behavior: Lack of mating activity or issues with female fertility.	1. Verify Dose: Double-check calculations, ensure complete dissolution of YCT529, and confirm accurate administration volume. 2. Standardize Animals: Use mice from a consistent age and weight range from a reputable supplier. Consider using a single, well-characterized inbred strain. 3. Monitor Mating: Confirm mating by checking for vaginal plugs. Ensure female mice are in the appropriate stage of their estrous cycle.
Unexpected toxicity or side effects observed.	1. Off-target Effects: Although YCT529 is a selective RAR- α antagonist, high doses may lead to interactions with other receptors. 2. Vehicle Toxicity: The vehicle used to dissolve and administer YCT529 may have inherent toxicity. 3. Metabolite Toxicity: A metabolite of YCT529 could be causing the observed effects.	1. Dose-Response Study: Conduct a dose-ranging study to identify the therapeutic window and the maximum tolerated dose. 2. Vehicle Control: Always include a vehicle-only control group to differentiate between compound and vehicle effects. 3. Pharmacokinetic/Pharmacodynamic (PK/PD) Analysis: If possible, analyze plasma and tissue concentrations of YCT529 and its major metabolites.

Difficulty in achieving expected reduction in sperm count in non-human primates.	1. Pharmacokinetic Differences: The absorption, distribution, metabolism, and excretion (ADME) of YCT529 may differ from that observed in mice. 2. Insufficient Dose or Duration: The dosing regimen may not be optimal for the primate model. 3. Individual Animal Variation: As with any biological system, there can be significant inter-animal variability in response.	1. Primate-Specific PK Studies: Conduct pharmacokinetic studies in the specific primate species being used to determine key parameters like bioavailability and half-life.[3] 2. Dose Escalation Study: Start with a dose extrapolated from mouse studies and escalate as tolerated to find the effective dose.[3] 3. Increase Sample Size: Use a sufficient number of animals to account for individual variability and to achieve statistical power.
Reversibility of contraceptive effect is slower than expected.	1. Compound Accumulation: YCT529 or its active metabolites may accumulate in tissues, leading to a prolonged effect. 2. Long-term Physiological Changes: Prolonged inhibition of spermatogenesis may require a longer recovery period.	1. Washout Period PK: Conduct pharmacokinetic studies during the washout period to determine the rate of compound elimination. 2. Extended Recovery Monitoring: Continue to monitor fertility parameters (mating success, sperm counts) for an extended period after cessation of treatment.[2]

Data Presentation

Preclinical Efficacy and Reversibility of YCT529

Animal Model	Dosage Regimen	Time to Efficacy	Efficacy Rate	Time to Reversibility	Reference
Mouse	10 mg/kg/day (oral)	4 weeks	99% pregnancy prevention	6 weeks	[2] [3]
Non-human Primate	2.5 and 5 mg/kg/day (oral)	2 weeks	Significant sperm count reduction	10-15 weeks	[2] [3]

In Vitro and In Vivo Pharmacokinetic Parameters of YCT529

Parameter	Species	Value	Reference
IC50 against RAR α	-	6.8 nM	[3]
t $\frac{1}{2}$ (liver microsomes)	Human	9.5 h	[3]
t $\frac{1}{2}$ (liver microsomes)	Non-human Primate	23.1 h	[3]
t $\frac{1}{2}$ (hepatocytes)	Mouse, Human, NHP	3.2 - 8.7 h	[3]
Peak Plasma Level (in vivo)	CD-1 Mice (10 mg/kg)	907 ng/mL (within 30 min)	[3]
Systemic Half-life (in vivo)	CD-1 Mice	6.1 h	[3]

Experimental Protocols

Representative Protocol for Mouse Mating Trial

Objective: To assess the contraceptive efficacy of **YCT529** in male mice.

Materials:

- **YCT529**
- Vehicle (e.g., 0.5% carboxymethylcellulose)

- Adult, sexually mature male mice (e.g., C57BL/6, 8-10 weeks old)
- Adult, fertile female mice (e.g., C57BL/6, 8-10 weeks old)
- Standard laboratory animal caging and husbandry supplies
- Oral gavage needles

Methodology:

- Acclimation: Acclimate male mice to individual housing for at least one week prior to the start of the study.
- Dosing:
 - Divide male mice into a control group (vehicle only) and a treatment group (**YCT529**).
 - Administer the designated treatment daily via oral gavage for a predetermined period (e.g., 4 weeks).
- Mating:
 - At the end of the dosing period, pair each male with two fertile female mice.
 - Check for the presence of a vaginal plug in the female mice each morning as evidence of mating. A plug indicates day 0.5 of gestation.
 - Separate plugged females into new cages.
- Monitoring:
 - Monitor the plugged females for signs of pregnancy and record the number of litters and pups born.
- Data Analysis:
 - Calculate the pregnancy rate for the control and treatment groups. Efficacy is determined by the reduction in the pregnancy rate in the treatment group compared to the control

group.

- Reversibility Study (Optional):
 - After the initial mating trial, cease treatment for the male mice.
 - After a specified washout period (e.g., 2, 4, 6 weeks), re-pair the males with new fertile females and repeat the mating trial to assess the return of fertility.

Representative Protocol for Semen Analysis in Non-Human Primates

Objective: To evaluate the effect of **YCT529** on sperm parameters in non-human primates.

Materials:

- **YCT529**
- Vehicle
- Adult, sexually mature male non-human primates (e.g., cynomolgus or rhesus macaques)
- Anesthesia (e.g., ketamine)
- Electroejaculation equipment
- Sterile collection tubes
- Microscope with a heated stage
- Computer-Assisted Sperm Analysis (CASA) system
- Semen analysis diluents and stains (e.g., Eosin-Nigrosin for viability)

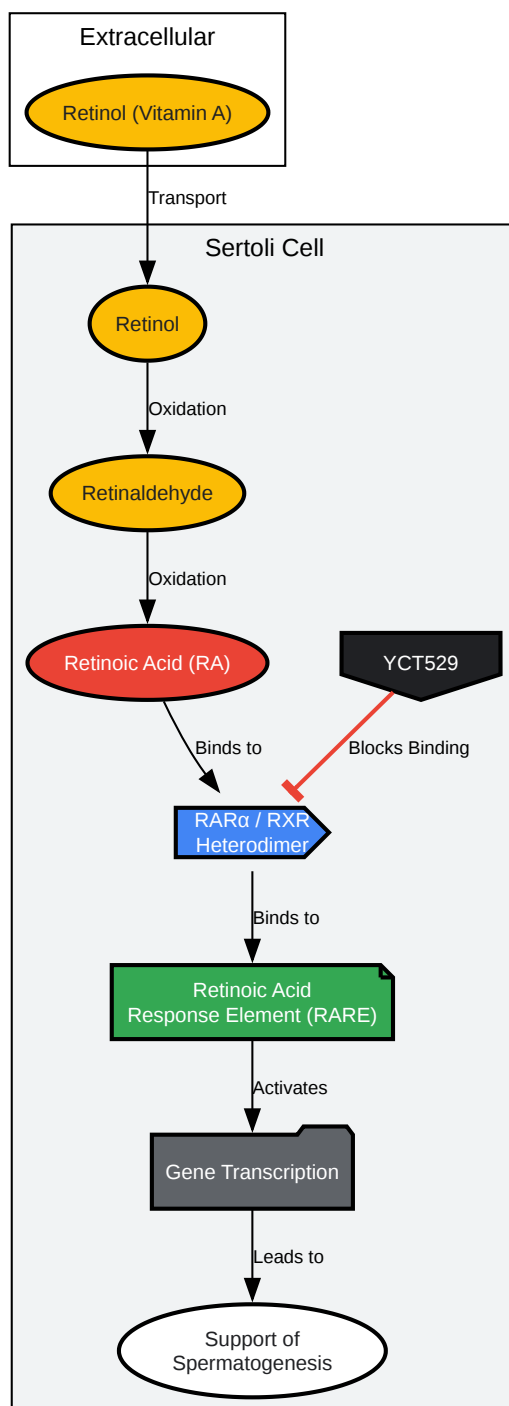
Methodology:

- **Baseline Collection:** Prior to the start of treatment, collect baseline semen samples from all animals to establish normal sperm parameters.

- Dosing: Administer **YCT529** or vehicle orally on a daily basis.
- Semen Collection:
 - At specified time points during the treatment period (e.g., weekly or bi-weekly), collect semen samples via electroejaculation under anesthesia.
 - Record the volume of the ejaculate.
- Sperm Analysis:
 - Concentration and Motility: Perform sperm count and motility analysis using a CASA system or manually with a hemocytometer and microscope.
 - Morphology: Prepare a smear of the semen sample, stain it, and evaluate the morphology of at least 200 sperm under a microscope.
 - Viability: Use a viability stain (e.g., Eosin-Nigrosin) to differentiate between live and dead sperm.
- Data Analysis:
 - Compare the sperm parameters (concentration, motility, morphology, viability) at each time point to the baseline values for each animal.
 - Statistically analyze the differences between the treatment and control groups.
- Recovery Phase: After the treatment period, continue to collect and analyze semen samples at regular intervals to monitor the return of sperm parameters to baseline levels.

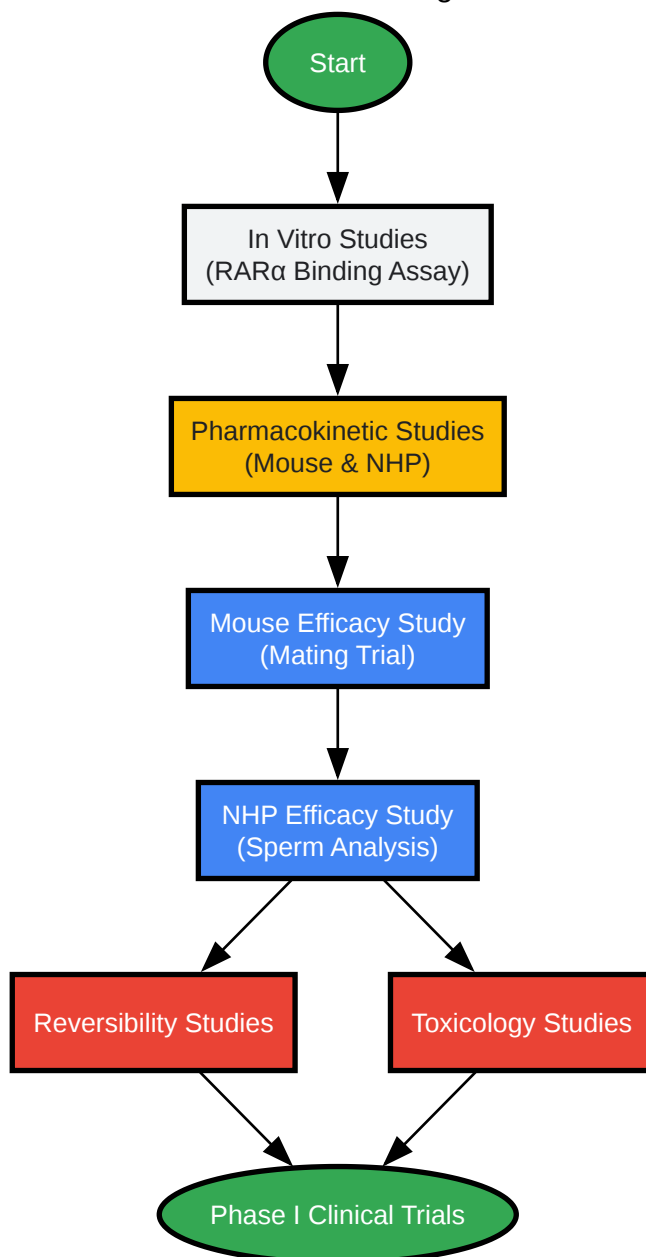
Mandatory Visualizations

Retinoic Acid Signaling Pathway in Spermatogenesis

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Caption: **YCT529** blocks retinoic acid binding to the RAR α /RXR heterodimer.

YCT529 Preclinical Testing Workflow



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Caption: Logical progression of preclinical testing for **YCT529**.

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References

- 1. First Hormone-Free Male Birth Control Pill Shows 99% Efficacy in Preclinical Studies [trial.medpath.com]
- 2. Targeting the retinoid signaling pathway with YCT-529 for effective and reversible oral contraception in mice and primates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Preclinical data support potential of YCT-529 for reversible male contraception | BioWorld [bioworld.com]
- 4. YourChoice Therapeutics Begins First-In-Human Trial for Male Birth Control Pill | Pharmacy [pharmacy.umn.edu]
- 5. Mouse models as tools in fertility research and male-based contraceptive development - PubMed [pubmed.ncbi.nlm.nih.gov]
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